

Emissivity of Molybdenum Disilicide: A Comparative Guide for Tetragonal and Hexagonal Phases

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Compound of Interest

Compound Name: Molybdenum silicide

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For researchers, scientists, and professionals in materials science and engineering, understanding the thermal radiation properties of materials is crucial for high-temperature applications. Molybdenum disilicide (MoSi_2), a promising refractory ceramic, exists in two primary crystalline forms: a stable tetragonal (α) phase and a metastable hexagonal (β) phase. This guide provides an objective comparison of the emissivity of these two phases, supported by experimental data, to aid in material selection and process optimization.

Executive Summary

Recent studies have demonstrated a significant dependence of the emissivity of Molybdenum Disilicide (MoSi_2) on its crystalline phase. Experimental evidence suggests that the hexagonal phase of MoSi_2 exhibits a higher emissivity compared to its tetragonal counterpart. This difference is primarily attributed to variations in carrier density between the two crystal structures. These findings have important implications for applications where efficient radiative heat transfer is critical, such as in heating elements and protective coatings for aerospace applications.

Quantitative Data Comparison

The emissivity of different MoSi_2 phases has been experimentally determined, and the results are summarized in the table below. The data is derived from studies on MoSi_2

nanomembranes, where different crystalline phases were obtained through controlled annealing processes.

Crystalline Phase	Annealing Temperature (°C)	Carrier Density (cm ⁻³)	Mobility (cm ² /V·s)	Calculated Emissivity
Amorphous	As-deposited	3.75×10^{22} (electrons)	0.075	0.375[1]
Hexagonal	600	7.26×10^{22} (holes)	0.06	0.439[1]
Tetragonal	900	2.85×10^{21} (holes)	1.49	0.277[1]

The data clearly indicates that the hexagonal phase, formed at an annealing temperature of 600 °C, possesses the highest emissivity. This is correlated with a significantly higher carrier density compared to the tetragonal phase, which is formed at 900 °C.

Experimental Protocols

The following sections detail the methodologies employed in the key experiments to determine the emissivity of tetragonal and hexagonal MoSi₂.

Sample Fabrication and Phase Control

The different crystalline phases of MoSi₂ were prepared on nanometer-thick membranes through a process of controlled annealing.

- Initial Deposition: An amorphous MoSi₂ film is deposited on a silicon nitride (SiN_x) membrane using co-sputtering.
- Phase Transformation via Annealing:
 - Hexagonal Phase: The as-deposited amorphous MoSi₂ film is subjected to rapid thermal annealing at 600 °C. This induces a phase transformation to the hexagonal crystal structure.[1]

- Tetragonal Phase: To obtain the tetragonal phase, the film is annealed at a higher temperature of 900 °C.[1]
- Phase Verification: The crystalline structure of the annealed films is confirmed using techniques such as X-ray diffraction (XRD) and transmission electron microscopy (TEM).

Emissivity Measurement: Heat-Load Testing

The thermal radiation properties of the MoSi₂ membranes with different crystal structures were evaluated using a heat-load test under conditions that emulate a high-vacuum environment.

- Apparatus: The experiment is conducted within a vacuum chamber to minimize convective heat loss. A laser (e.g., 808 nm) is used to irradiate a defined area of the MoSi₂ membrane, providing a heat load. The temperature of the membrane is monitored using a two-channel pyrometer.[1]
- Procedure:
 - The MoSi₂ sample is placed in the vacuum chamber.
 - The laser irradiates the sample with a specific power.
 - The temperature of the sample is continuously measured by the pyrometer until it reaches a steady-state peak temperature.
 - The absorption of the laser wavelength by the sample is measured using an ultraviolet-visible spectrometer.
- Emissivity Calculation: The emissivity (ϵ) is calculated based on the absorbed heat energy and the peak temperature of the membrane using the Stefan-Boltzmann law, adapted for a heated membrane in a vacuum. The governing principle is that at steady state, the absorbed laser power equals the radiated thermal power.[1]

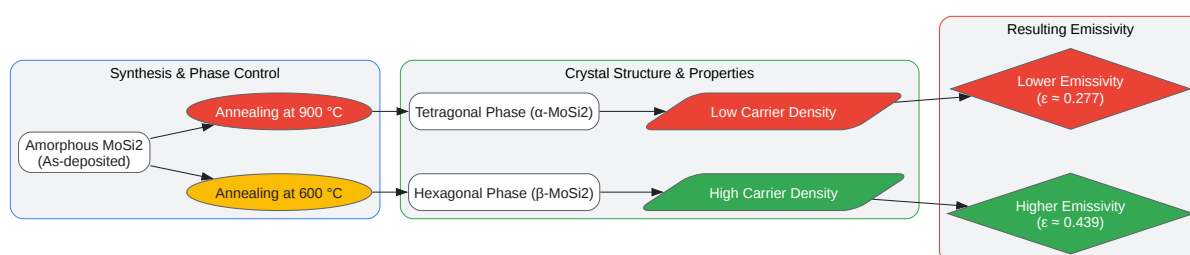
Carrier Density and Mobility Measurement

To establish the relationship between the crystal structure and the electrical properties that influence emissivity, Hall effect measurements were performed.

- **Technique:** The Hall effect measurement is a standard method to determine the majority carrier type, carrier density, and mobility in a material.
- **Procedure:** The measurements are conducted on the MoSi₂ thin films corresponding to the amorphous, hexagonal, and tetragonal phases. The results provide insights into how the crystal structure affects the electronic properties, which in turn govern the material's interaction with electromagnetic radiation and thus its emissivity.^[1]

Logical Relationship Diagram

The following diagram illustrates the relationship between the synthesis process, the resulting crystal structure, the material's electronic properties, and its final emissivity.



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Synthesis, properties, and emissivity relationship.

Conclusion

The crystalline phase of Molybdenum Disilicide plays a pivotal role in determining its emissivity. Experimental data consistently shows that the hexagonal phase of MoSi₂ has a significantly higher emissivity than the tetragonal phase. This is directly linked to the higher carrier density

observed in the hexagonal structure. For applications requiring enhanced radiative cooling and efficient heat dissipation, inducing the hexagonal phase of MoSi₂ through controlled annealing at around 600 °C is a viable strategy. Conversely, for applications where lower thermal radiation is desired, the stable tetragonal phase, typically formed at higher temperatures, would be more suitable. These findings underscore the importance of phase engineering in tailoring the thermal properties of advanced materials.

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References

- 1. Crystalline Phase-Dependent Emissivity of MoSi₂ Nanomembranes for Extreme Ultraviolet Pellicle Applications - PMC [pmc.ncbi.nlm.nih.gov]
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